

Fmoc-D-Lys(Dde)-OH molecular weight and CAS number

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Compound of Interest

Compound Name: Fmoc-D-Lys(Dde)-OH

Cat. No.: B613494

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Physicochemical Properties of Fmoc-D-Lys(Dde)-OH

A comprehensive analysis of **Fmoc-D-Lys(Dde)-OH** reveals key molecular identifiers crucial for its application in chemical and biological research. This technical guide outlines the fundamental physicochemical data for this compound, specifically its molecular weight and CAS number, which are essential for researchers, scientists, and professionals in drug development.

Property	Value
Molecular Weight	532.63 g/mol [1]
CAS Number	333973-51-6[2]
Molecular Formula	C ₃₁ H ₃₆ N ₂ O ₆
Synonyms	N-α-Fmoc-N-ε-1-(4,4-dimethyl-2,6-dioxocyclohex-1-ylidene)ethyl-D-lysine[2]

As this guide focuses solely on the intrinsic properties of **Fmoc-D-Lys(Dde)-OH**, detailed experimental protocols, signaling pathways, and workflows are not applicable. The provided data is foundational for the accurate preparation and application of this compound in further research.

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References

- 1. [advancedchemtech.com](https://www.advancedchemtech.com) [[advancedchemtech.com](https://www.advancedchemtech.com)]
- 2. [chempep.com](https://www.chempep.com) [[chempep.com](https://www.chempep.com)]
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